

Physical and chemical properties of 1-Bromo-3,5-diethylbenzene

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Compound of Interest

Compound Name: 1-Bromo-3,5-diethylbenzene

Cat. No.: B1338236

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An In-depth Technical Guide to 1-Bromo-3,5-diethylbenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-3,5-diethylbenzene is an aromatic organic compound that serves as a valuable building block in synthetic organic chemistry. Its disubstituted benzene ring, featuring a bromine atom and two ethyl groups in a meta arrangement, offers a versatile platform for the introduction of various functional groups. This strategic placement of substituents allows for the synthesis of complex molecules with specific steric and electronic properties, making it a compound of interest in the development of novel pharmaceuticals and functional materials. This guide provides a comprehensive overview of the physical and chemical properties of **1-Bromo-3,5-diethylbenzene**, along with detailed experimental protocols for its synthesis and key chemical transformations.

Physical and Chemical Properties

1-Bromo-3,5-diethylbenzene is a colorless to pale-yellow liquid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C10H13Br	[2]
Molecular Weight	213.11 g/mol	[2]
CAS Number	90267-03-1	[2]
Appearance	Colorless to Pale-yellow to Yellow-brown Liquid	[1]
Boiling Point	247 °C at 760 mmHg	
Density	1.2±0.1 g/cm ³	
Refractive Index	1.532	
Solubility	Insoluble in water, soluble in common organic solvents like ether, THF, and toluene.	
Storage	Sealed in a dry place at room temperature.[1]	

Synthesis of 1-Bromo-3,5-diethylbenzene

The synthesis of **1-Bromo-3,5-diethylbenzene** can be achieved through two primary routes: electrophilic aromatic substitution of 1,3-diethylbenzene or the Sandmeyer reaction starting from 3,5-diethylaniline.

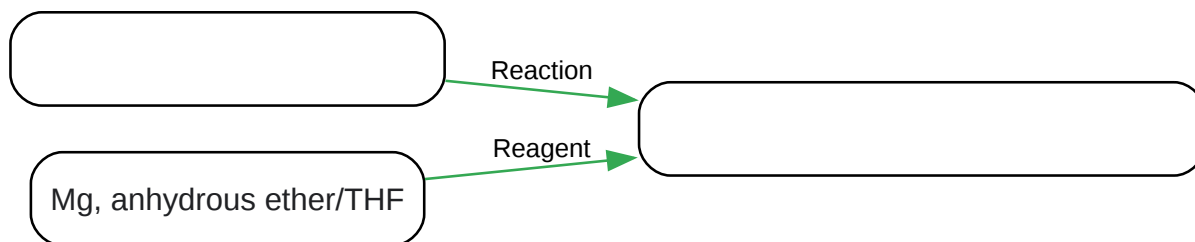
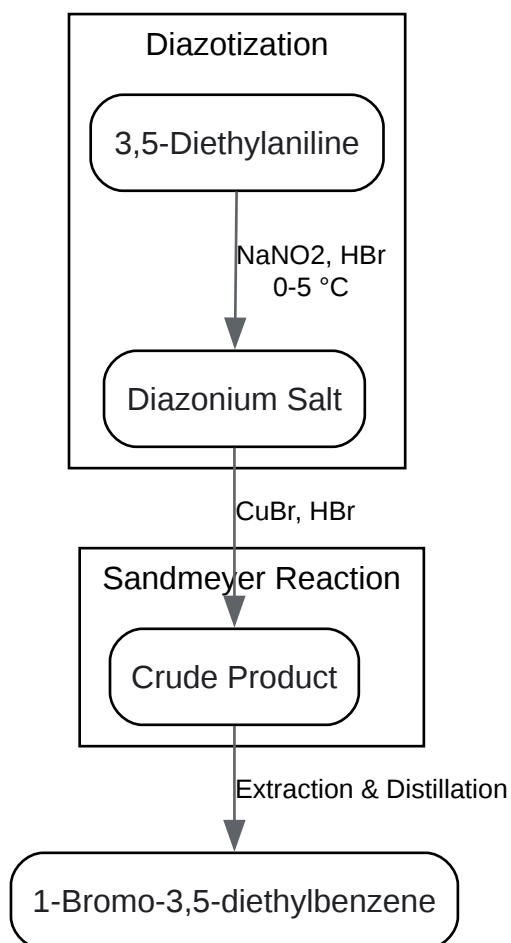
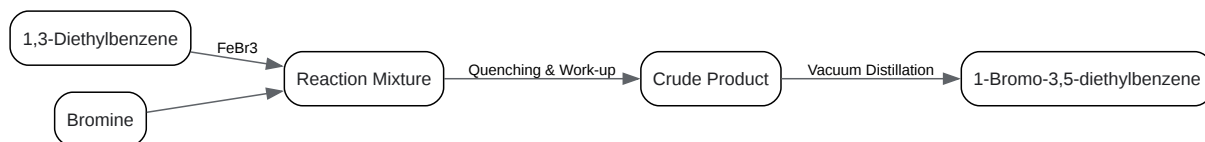
Electrophilic Bromination of 1,3-Diethylbenzene

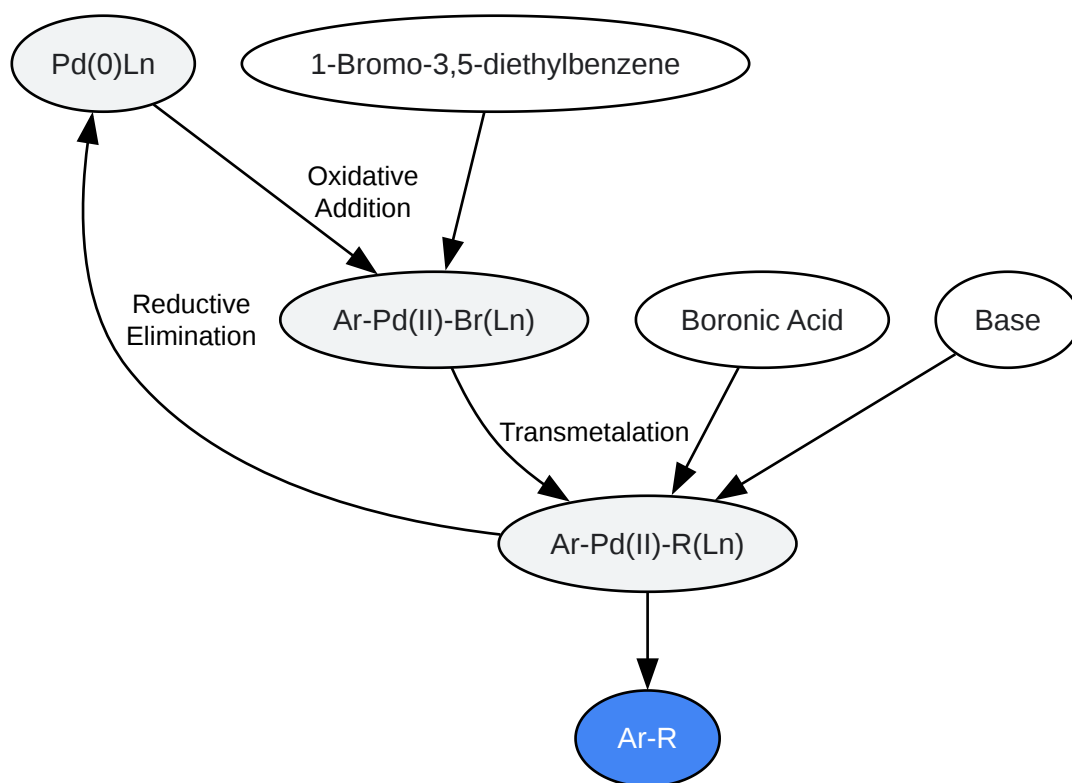
This method involves the direct bromination of 1,3-diethylbenzene using bromine in the presence of a Lewis acid catalyst, such as iron(III) bromide (FeBr₃). The ethyl groups are ortho-, para-directing activators. However, due to steric hindrance from the two ethyl groups, the incoming electrophile (bromine) is directed to the C5 position, which is para to one ethyl group and ortho to the other, but sterically less hindered than the C2, C4, and C6 positions.

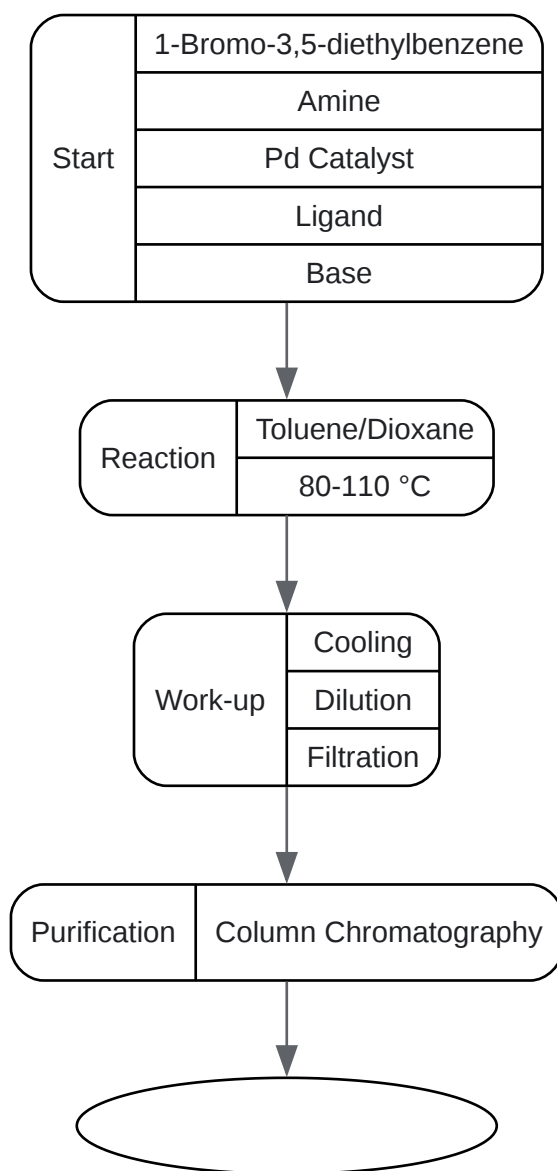
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HBr gas),

place 1,3-diethylbenzene (1 equivalent) and anhydrous iron(III) bromide (0.05 equivalents) in a suitable solvent such as dichloromethane or carbon tetrachloride.

- **Addition of Bromine:** Slowly add a solution of bromine (1 equivalent) in the same solvent from the dropping funnel to the stirred reaction mixture at room temperature. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, quench the reaction by carefully adding an aqueous solution of sodium bisulfite to destroy any unreacted bromine. Separate the organic layer, wash it with water and brine, and dry it over anhydrous magnesium sulfate.
- **Purification:** Remove the solvent under reduced pressure, and purify the crude product by vacuum distillation to obtain **1-Bromo-3,5-diethylbenzene**.







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References

- 1. pubs.acs.org [pubs.acs.org]

- 2. scbt.com [scbt.com]
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